

Personal protective equipment for handling 3-Butylthiophene

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Compound of Interest

Compound Name: 3-Butylthiophene

Cat. No.: B039377

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Essential Safety and Handling Guide for 3-Butylthiophene

This document provides crucial safety, handling, and disposal protocols for **3-Butylthiophene**, designed for researchers, scientists, and professionals in drug development. Adherence to these guidelines is essential for ensuring laboratory safety and procedural integrity.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of **3-Butylthiophene**.

Property	Value	References
Chemical Formula	C ₈ H ₁₂ S	
Molecular Weight	140.25 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	181-183 °C	[3]
Density	0.957 g/mL at 25 °C	
Flash Point	60 °C (140 °F) - closed cup	
Solubility	Insoluble in water; Soluble in common organic solvents like ethanol and ether.	[2]

Hazard Identification and GHS Classification

3-Butylthiophene is classified as a hazardous chemical. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	GHS02
Skin Irritation	May cause skin irritation	R38: Irritating to skin	GHS07 (Implied)
Eye Irritation	May cause serious eye irritation	-	GHS07 (Implied)
Acute Toxicity	May be harmful if swallowed, in contact with skin, or if inhaled	-	GHS07 (Implied)
Aquatic Hazard	Harmful to aquatic life with long-lasting effects	H412	-

References:[1][3][4][5][6][7]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is mandatory when handling **3-Butylthiophene**. All handling procedures should be conducted in a certified chemical fume hood.[4]

PPE Category	Item	Specification	References
Eye & Face Protection	Safety Goggles & Face Shield	Chemical safety goggles and a face shield are required.	[4][5]
Hand Protection	Gloves	Nitrile gloves are recommended. Inspect gloves for integrity before each use.	[4]
Body Protection	Lab Coat	A flame-retardant lab coat must be worn.	[4][5]
Respiratory Protection	Respirator	Work must be performed in a chemical fume hood. If fume hood is not available, a multi-purpose combination respirator cartridge is recommended.	[4]

Operational Plan for Handling 3-Butylthiophene

Follow this step-by-step guide for the safe handling of **3-Butylthiophene**.

Preparation and Engineering Controls

- Ventilation: Always handle **3-Butylthiophene** inside a certified chemical fume hood to avoid inhalation of vapors.[4]

- Ignition Sources: Ensure the work area is free of heat, sparks, open flames, and hot surfaces.[5] Use only non-sparking tools and explosion-proof electrical equipment.[4][5]
- Static Discharge: Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Emergency Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher (CO₂, dry chemical, or foam) are readily accessible.[5]

Handling Procedure

- Don PPE: Before handling, put on all required PPE as specified in the table above.
- Container Inspection: Visually inspect the chemical container for any signs of damage or leakage before opening.
- Dispensing: When transferring the liquid, pour slowly to minimize splashing. If dispensing from a larger container, use a properly bonded and grounded dispensing system.
- Avoid Contact: Prevent all personal contact, including inhalation of vapors and direct contact with skin and eyes.[6][8]
- Hygiene: Do not eat, drink, or smoke in the handling area.[4] Wash hands thoroughly with soap and water after handling is complete.

Storage

- Container: Keep the container tightly closed when not in use.[5]
- Location: Store the chemical in a cool, dry, and well-ventilated area designated for flammable liquids.[2][5] Refrigeration at 2-8°C is recommended for short-term storage, while storage at or below -20°C is advisable for long-term stability.[9]
- Atmosphere: Storing under an inert atmosphere, such as nitrogen or argon, is highly recommended to prevent polymerization and degradation.[9]
- Incompatibilities: Store **3-Butylthiophene** separately from strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[2][4]

Disposal Plan

The disposal of **3-Butylthiophene** and its containers must be managed as hazardous waste.

Waste Collection

- Container: Collect waste **3-Butylthiophene** in a dedicated, compatible container, such as a glass bottle.^[4] The container must be clearly labeled as "Hazardous Waste: **3-Butylthiophene**" and include hazard symbols (e.g., flammable, toxic).^[4]
- Filling Level: Do not fill waste containers beyond 90% of their capacity.
- Contaminated Materials: Any materials used for cleanup (e.g., absorbent pads, contaminated gloves) must also be collected in a sealed, labeled container for hazardous waste disposal.^[4]

Waste Storage

- Location: Store the sealed waste container in a designated and secure satellite accumulation area for hazardous waste.^[4]
- Conditions: The storage area must be cool, dry, well-ventilated, and away from heat and ignition sources.^[4] Ensure segregation from incompatible materials.^[4]

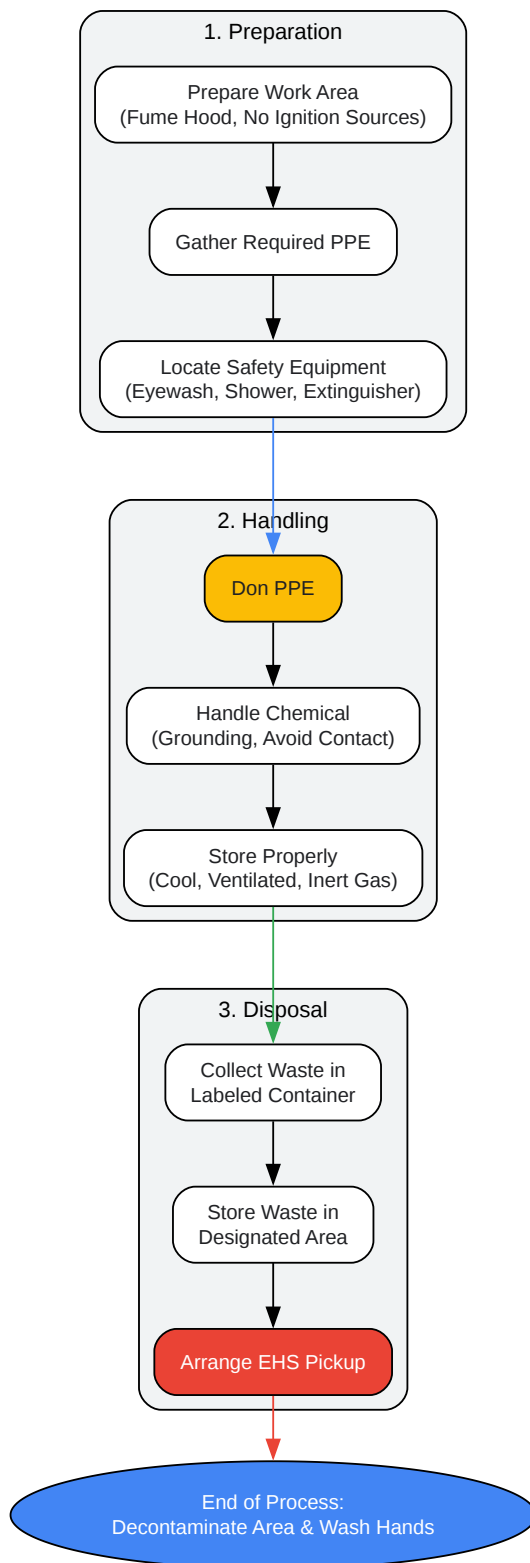
Final Disposal

- Procedure: Under no circumstances should this chemical be disposed of down the drain or in regular trash.^[4]
- Service: Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.^[4] Follow all institutional, local, and national regulations for hazardous waste disposal.

Safe Handling Workflow

The diagram below illustrates the key steps for the safe handling of **3-Butylthiophene** from preparation to disposal.

Workflow for Safe Handling of 3-Butylthiophene

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Butylthiophene**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Butylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039377#personal-protective-equipment-for-handling-3-butylthiophene]

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